HPLC analysis of 2-(4-Aminophenyl)succinic acid

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Compound of Interest

Compound Name:	*2-(4-Aminophenyl)succinic acid*
CAS No.:	*22511-21-3*
Cat. No.:	*B1268363*

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An Application Note and Protocol for the Stability-Indicating HPLC Analysis of **2-(4-Aminophenyl)succinic acid**

Abstract

This document provides a comprehensive guide to the development and validation of a stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **2-(4-Aminophenyl)succinic acid**. This compound, featuring both acidic (dicarboxylic) and basic (aromatic amine) functional groups, presents unique challenges for chromatographic analysis. The method detailed herein is designed to be specific, accurate, precise, and robust, making it suitable for routine quality control, stability testing, and impurity profiling in pharmaceutical development. The protocol is grounded in the principles of the International Council for Harmonisation (ICH) guidelines.[1][2]

Scientific Rationale and Method Development Strategy

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The molecular structure of **2-(4-Aminophenyl)succinic acid** is the primary determinant of its chromatographic behavior. Key molecular features include:

- Polarity: The presence of two carboxylic acid groups and an amino group makes the molecule highly polar, with a calculated LogP of 0.2.[3]
- Ionization: It is an amphiprotic compound with multiple pKa values. The retention on a reversed-phase column will be highly sensitive to the pH of the mobile phase.
- Chromophore: The 4-aminophenyl group acts as a chromophore, allowing for ultraviolet (UV) detection.
- Chirality: A stereocenter exists at the carbon atom bonded to the phenyl ring, necessitating consideration of enantiomeric separation for stereospecific drugs.

Based on these properties, a reversed-phase HPLC method was selected. The core of the strategy is to control the ionization state of the analyte to achieve reproducible retention and excellent peak shape. By operating at a low pH (e.g., ~2.7), the dissociation of the carboxylic acid groups is suppressed, reducing the molecule's overall polarity and increasing its retention on a nonpolar C18 stationary phase. The amino group will be protonated (positively charged) at this pH. A photodiode array (PDA) detector is recommended for its ability to monitor multiple wavelengths and assess peak purity.

Experimental Protocol

Instrumentation, Reagents, and Materials

- Instrumentation: An HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a Photodiode Array (PDA) detector.
- Data Handling: Chromatography Data System (CDS) for data acquisition and processing.
- Reagents:
  - Acetonitrile (HPLC Grade)
  - Methanol (HPLC Grade)

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- Potassium Dihydrogen Phosphate (KH_2PO_4) (Analytical Grade)
- Phosphoric Acid (H_3PO_4) (Analytical Grade)
- Water (HPLC Grade or Milli-Q)
- **2-(4-Aminophenyl)succinic acid** Reference Standard

- Materials:
  - Volumetric flasks and pipettes (Class A)
  - Analytical balance
  - pH meter
  - HPLC vials

Preparation of Solutions

- Mobile Phase A (Aqueous Buffer): Dissolve 2.72 g of KH_2PO_4 in 1000 mL of HPLC-grade water. Adjust the pH to 2.7 with phosphoric acid. Filter through a 0.45 µm membrane filter.
- Mobile Phase B (Organic): Acetonitrile (100%).
- Diluent: A mixture of Mobile Phase A and Mobile Phase B in a 50:50 (v/v) ratio.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **2-(4-Aminophenyl)succinic acid** reference standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solution (100 µg/mL): Pipette 5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.

Recommended Chromatographic Conditions

The following conditions are a robust starting point for analysis.

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Parameter	Recommended Condition	Causality and Justification
Column	C18, 250 mm x 4.6 mm, 5 µm	The C18 stationary phase provides the necessary hydrophobicity to retain the analyte once ionization is suppressed. The length and particle size offer a good balance between resolution and backpressure.
Mobile Phase	Gradient Elution: See Table 1	A gradient is employed to ensure elution of any late-eluting impurities and to clean the column after each injection, providing a robust and stable baseline for subsequent runs.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing efficient separation within a reasonable analysis time.
Column Temperature	30 °C	Maintaining a constant, slightly elevated temperature ensures reproducible retention times and can improve peak shape by reducing mobile phase viscosity.
Injection Volume	10 µL	A small injection volume minimizes potential peak distortion from solvent effects.
Detection	UV at 240 nm (Use PDA: 200-400 nm)	The 4-aminophenyl group exhibits significant absorbance around 240 nm. A PDA detector allows for confirmation of this maximum and

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	simultaneous monitoring for co-eluting impurities.

Table 1: Gradient Elution Program

Time (min)	% Mobile Phase A (Buffer)	% Mobile Phase B (Acetonitrile)
0.0	**95**	**5**
15.0	50	50
20.0	5	95
25.0	5	95
25.1	95	5

| 30.0 | 95 | 5 |

System Suitability Testing (SST)

Before commencing any analysis, the system's performance must be verified. This is achieved by injecting the Working Standard Solution (100 µg/mL) six times.

Table 2: System Suitability Acceptance Criteria

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Parameter	Acceptance Criteria	Purpose
Tailing Factor (Asymmetry)	**≤ 2.0**	**Ensures the peak is symmetrical, which is critical for accurate integration and quantification.**
Theoretical Plates (N)	≥ 2000	Measures the column's efficiency and resolving power.
% RSD for Peak Area	≤ 2.0%	Demonstrates the precision and reproducibility of the injector and detector.

| % RSD for Retention Time | ≤ 1.0% | Indicates the stability and precision of the pump and mobile phase composition. |

Method Validation Protocol (per ICH Q2(R2))

A comprehensive validation demonstrates that the analytical procedure is fit for its intended purpose.[1]

Workflow for Method Development and Validation

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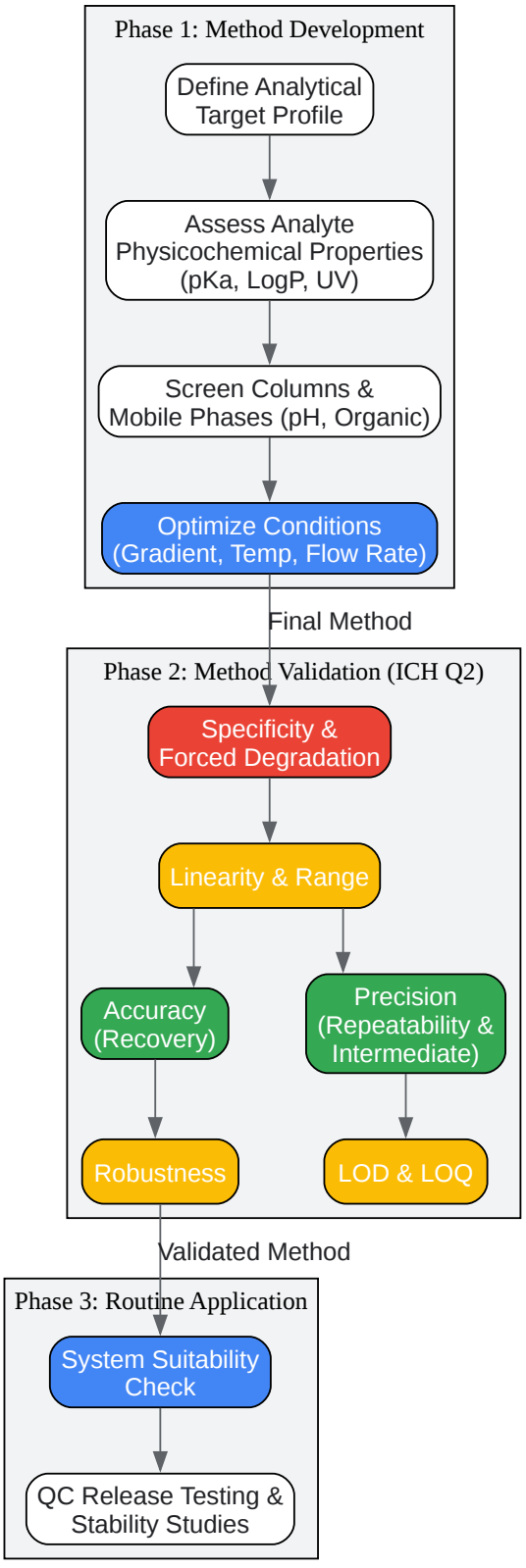

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Caption: Workflow from method development to routine use.

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Specificity and Forced Degradation

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components.[4] Forced degradation studies are essential to demonstrate this.[5][6]

Protocol:

- Prepare a sample solution of **2-(4-Aminophenyl)succinic acid** at 100 µg/mL.
- Expose the solution to the stress conditions listed in Table 3. The goal is to achieve 5-20% degradation.
- Analyze the stressed samples alongside an unstressed control sample.
- Evaluate the chromatograms for peak purity of the main analyte peak using the PDA detector and ensure that all degradation product peaks are well-resolved from the main peak (Resolution > 2.0).

Table 3: Forced Degradation Conditions

Stress Condition	Procedure
Acid Hydrolysis	**Add 1 mL of 1N HCl to 1 mL of sample solution. Heat at 80°C for 4 hours. Neutralize before injection.**
Base Hydrolysis	Add 1 mL of 1N NaOH to 1 mL of sample solution. Keep at room temperature for 2 hours. Neutralize before injection.
Oxidative Degradation	Add 1 mL of 30% H_2O_2 to 1 mL of sample solution. Keep at room temperature for 24 hours.
Thermal Degradation	Store the solid drug substance in an oven at 105°C for 48 hours, then prepare the solution.

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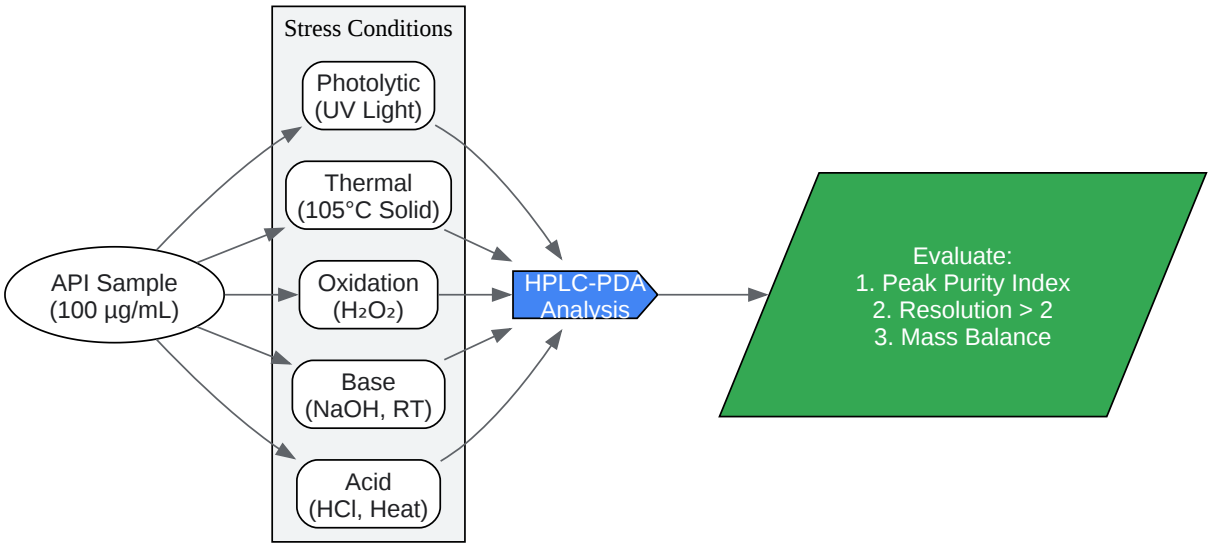
| Photolytic Degradation | Expose the solid drug substance to UV light (254 nm) for 7 days in a photostability chamber, then prepare the solution. |

Forced Degradation Logic Diagram



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Caption: Logic flow for specificity via forced degradation.

Linearity and Range

Prepare calibration standards at a minimum of five concentrations, ranging from 50% to 150% of the working concentration (e.g., 50, 75, 100, 125, and 150 µg/mL). Plot a graph of peak area versus concentration. The acceptance criterion is a correlation coefficient (r^2) of ≥ 0.999. The range is the interval between the upper and lower concentrations that has been demonstrated to have a suitable level of precision, accuracy, and linearity.[7][8]

Accuracy

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Accuracy is determined by recovery studies. Prepare samples in triplicate at three concentration levels (e.g., 80%, 100%, 120%) by spiking a placebo mixture with known amounts of the drug substance. The percent recovery should be calculated.

Precision

- Repeatability (Intra-assay precision): Analyze six individual preparations of the sample at 100% of the test concentration on the same day.
- Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst, or on a different instrument. The relative standard deviation (%RSD) for both studies should be calculated.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ can be determined based on the standard deviation of the response and the slope of the calibration curve.

- LOD = 3.3 * (σ / S)
- LOQ = 10 * (σ / S) Where σ is the standard deviation of the y-intercept of the regression line and S is the slope of the calibration curve.

Robustness

Demonstrate the method's reliability by making small, deliberate changes to the chromatographic parameters. Analyze the effect on system suitability.

- Flow Rate: ± 0.1 mL/min (e.g., 0.9 and 1.1 mL/min)
- Column Temperature: ± 5 °C (e.g., 25 and 35 °C)
- Mobile Phase pH: ± 0.2 units (e.g., pH 2.5 and 2.9)

Summary of Validation Data and Acceptance Criteria

The following table summarizes the typical acceptance criteria for the validation of this method.

Table 4: Validation Parameters and Acceptance Criteria

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Parameter	Acceptance Criteria
Specificity	**No interference at the retention time of the main peak. Peak purity index > 0.999.**
Linearity (r^2)	≥ 0.999
Range	50 - 150 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	Repeatability: ≤ 2.0%; Intermediate Precision: ≤ 2.0%
LOQ (% RSD)	≤ 10.0%

| Robustness | System suitability parameters must pass at all varied conditions. |

Special Consideration: Chiral Separation

For pharmaceutical applications, separating the enantiomers of **2-(4-Aminophenyl)succinic acid** is often a regulatory requirement.[9] The achiral method described above will not separate these stereoisomers. A separate chiral HPLC or SFC method must be developed.

Recommended Starting Points for Chiral Method Development:

- Technique: Direct separation using a Chiral Stationary Phase (CSP) is the most common approach.[10]
- Columns: Polysaccharide-based CSPs (e.g., cellulose or amylose derivatives like CHIRALPAK® series) are highly versatile and successful for a wide range of compounds.[11] Anion-exchange type CSPs (e.g., CHIRALPAK® QN-AX) can also be highly effective for acidic compounds.[11]
- Mobile Phases:
  - Normal Phase: Heptane/Isopropanol with an acidic modifier (e.g., 0.1% Trifluoroacetic Acid).
  - Polar Organic Mode: Acetonitrile/Methanol with acidic/basic modifiers.

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- Reversed-Phase: Buffered aqueous mobile phase with Acetonitrile or Methanol.

Method development in chiral chromatography often involves screening several columns and mobile phase combinations to find the optimal conditions for enantiomeric resolution.[9]

Conclusion

The RP-HPLC method detailed in this application note is a scientifically sound, robust, and reliable procedure for the quantitative determination of **2-(4-Aminophenyl)succinic acid**. The comprehensive validation protocol, when executed, will demonstrate that the method is stability-indicating and fit for its intended use in a regulated pharmaceutical environment. The provided framework ensures the generation of high-quality, reproducible data for quality control and stability assessment.

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